

Application Notes and Protocols for Gitaloxin in Cardiac Cell Lines

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Compound of Interest

Compound Name: *Gitaloxin*
CAS No.: 3261-53-8
Cat. No.: B1245854

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Introduction

Gitaloxin is a cardiac glycoside, a class of naturally derived compounds that have been used for centuries to treat heart conditions.[1] Like other cardiac glycosides such as digoxin and digitoxin, **gitaloxin**'s primary mechanism of action involves the inhibition of the Na⁺/K⁺-ATPase pump in heart muscle cells.[1][2] This inhibition leads to an increase in intracellular sodium, which in turn increases intracellular calcium levels, resulting in stronger heart muscle contractions (a positive inotropic effect).[2][3] Beyond its inotropic effects, **gitaloxin** and related compounds have been investigated for their potential in other therapeutic areas due to their cytotoxic and apoptotic effects on various cell types.[4][5]

These application notes provide detailed protocols for the cell culture of relevant cardiac cell lines and for conducting key experiments to assess the effects of **gitaloxin**.

Data Presentation

The following tables summarize quantitative data for cardiac glycosides closely related to **gitaloxin**, which can serve as a starting point for designing experiments with **gitaloxin**.

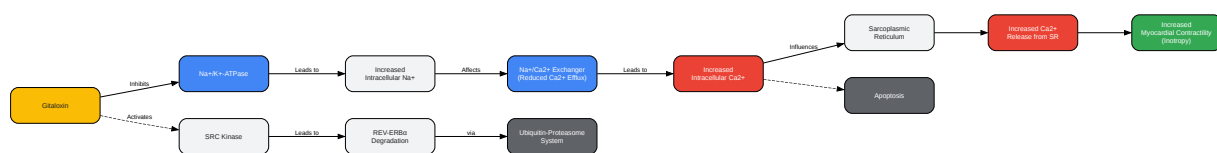
Table 1: Cytotoxicity of Cardiac Glycosides in Various Cell Lines

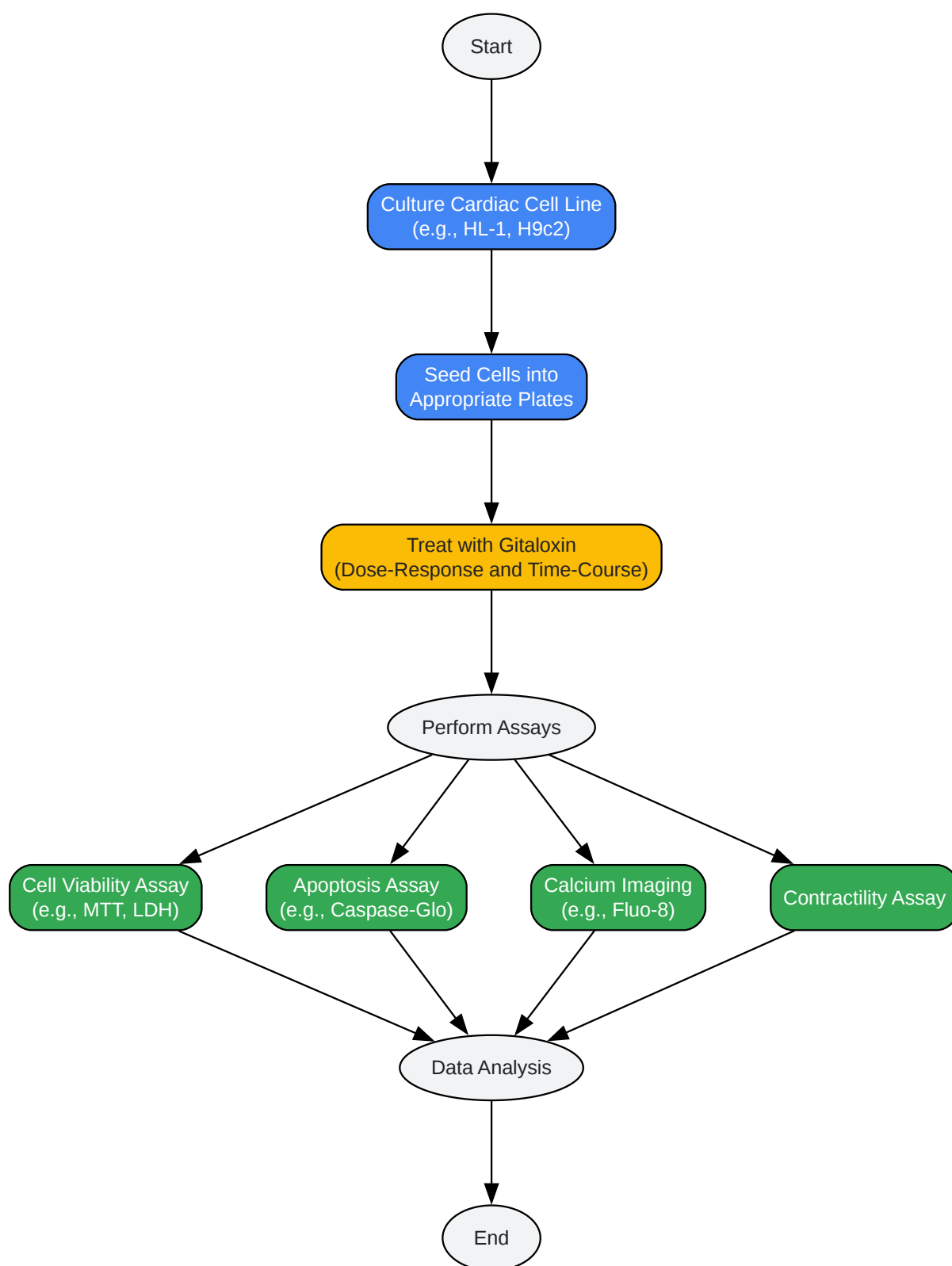
Compound	Cell Line	Assay Type	IC50 Value	Reference
Digitoxin	TK-10 (Renal Adenocarcinoma)	Growth Inhibition	3-33 nM	[4]
Digitoxin	Various Human Cancer Lines	Growth Inhibition	3-33 nM	[4]
Digoxin	Mesenchymal Stem Cells	MTT Assay	> 7 μ M (no cytotoxic effects up to 7 μ M)	

Table 2: Inotropic Effects of Cardiac Glycosides

Compound	Preparation	Effect	Concentration Range	Reference
Digitoxin-glucuronide	Human isolated ventricular muscle	Increased force of contraction	0.1 μ M - 1 μ M	[6]
Digoxin-glucuronide	Human isolated ventricular muscle	Increased force of contraction	0.1 μ M - 1 μ M	[6]
Digitoxin	Cat ventricular myocytes	Variable inotropic effects	Not specified	[7]
Digoxin	Newborns and Infants	Increased left ventricular contractility	Plasma conc. ~2.2 ng/ml	[8]

Mandatory Visualizations





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References

- 1. Digitoxin - Wikipedia [en.wikipedia.org]
- 2. CV Pharmacology | Cardiac Glycosides (Digoxin) [cvpharmacology.com]
- 3. uniba.it [uniba.it]
- 4. Digitoxin inhibits the growth of cancer cell lines at concentrations commonly found in cardiac patients - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Digitoxin Analogues with Improved Anticytomegalovirus Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Positive inotropic effects of digitoxin- and digoxin-glucuronide in human isolated ventricular heart muscle preparations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Effect of cardiac glycosides on action potential characteristics and contractility in cat ventricular myocytes: role of calcium overload - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Effect of digoxin on left ventricular contractility in newborns and infants estimated by echocardiography - PubMed [pubmed.ncbi.nlm.nih.gov]
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